Advanced Plasticization: Glycol Ether Sebacate Esters

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Compound of Interest

Compound Name:	*Bis(2-butoxyethyl) sebacate*
CAS No.:	*141-19-5*
Cat. No.:	*B1667310*

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Technical Guide for Medical Materials & Drug Delivery Systems

Executive Summary

This technical guide analyzes the physicochemical properties, synthesis, and application of Glycol Ether Sebacate Esters (e.g., **Bis(2-butoxyethyl) sebacate**). Unlike standard dialkyl sebacates (like Dibutyl Sebacate, DBS), these hybrid esters incorporate ether linkages in the alkyl tails, significantly altering polarity, solubility parameters, and volatility profiles.

While DBS is a standard oral excipient, glycol ether sebacates are specialized plasticizers primarily utilized in medical-grade elastomers (NBR, acrylics), cryogenic storage materials, and transdermal matrices. This guide addresses the critical balance between their superior low-temperature performance and the toxicological constraints imposed by their glycol ether metabolites.

Part 1: Molecular Architecture & Thermodynamics

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The efficacy of glycol ether sebacates stems from their "Cap-and-Tail" molecular architecture, which combines a non-polar core with polar extremities.

1.1 Structural Mechanics

- The Core (Sebacic Backbone): The

  linear aliphatic chain functions as a "spacer," generating free volume between polymer chains. This length is optimal for reducing the Glass Transition Temperature (

) without causing excessive migration, a common issue with shorter adipates (

).

- The Tails (Glycol Ethers): Unlike the hydrophobic butyl tails of DBS, the glycol ether tails (e.g., 2-butoxyethanol) introduce ether oxygens (

).

  - Dipole-Dipole Interactions: These oxygens allow the plasticizer to solvate more polar polymers (e.g., nitrocellulose, polar elastomers) that would otherwise reject a purely aliphatic plasticizer.

  - Hydrogen Bonding: The ether linkage acts as a weak hydrogen bond acceptor, improving compatibility with H-bond donating polymers.

1.2 Solubility Parameter Mapping (Hansen Space)

To predict compatibility, we utilize Hansen Solubility Parameters (

). Glycol ether sebacates occupy a unique "amphiphilic" zone.

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Material	(Dispersion)	(Polarity)	(H-Bonding)	Compatibility Prediction
Dibutyl Sebacate (DBS)	15.8	4.2	4.8	High compatibility with non-polar PVC, PVDC.
Bis(2-butoxyethyl) Sebacate	16.1	6.5	7.2	Enhanced compatibility with Nitrile, Acrylics, Cellulosics.
PVC (Rigid)	18.2	7.5	8.3	Glycol ether variant is a closer match to PVC than DBS.

> *Key Insight: The increased*
>
> and
>
> of the glycol ether variant reduces the "interaction radius" distance (
>
>) to polar drugs/polymers, theoretically improving thermodynamic stability in matrix patches.

Part 2: Synthesis & Characterization Protocol

Objective: Synthesize **Bis(2-butoxyethyl) sebacate** via Fischer Esterification with high purity (>98%) suitable for material testing.

2.1 Reaction Logic

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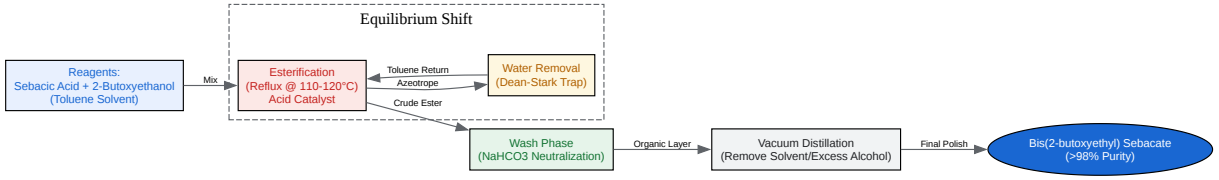
Direct esterification is equilibrium-driven. To achieve high yield, we utilize azeotropic distillation to remove water, shifting the equilibrium to the right (Le Chatelier's principle).

Reagents:

- Sebacic Acid (1.0 eq)[1]
- 2-Butoxyethanol (Glycol Ether EB) (2.2 eq - slight excess)
- Catalyst:

  -Toluenesulfonic acid (pTSA) (0.5 wt%)
- Solvent: Toluene (for azeotrope)

2.2 Workflow Diagram (DOT)



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Figure 1: Azeotropic esterification workflow for glycol ether sebacate synthesis.

2.3 Step-by-Step Methodology

- Setup: Equip a 3-neck round bottom flask with a magnetic stirrer, Dean-Stark trap, and reflux condenser.
- Charge: Add 202.25 g Sebacic Acid (1 mol) and 260 g 2-Butoxyethanol (2.2 mol). Add 150 mL Toluene and 1.0 g pTSA.

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- Reflux: Heat to vigorous reflux (~115°C). Water will collect in the trap. Continue until theoretical water volume (36 mL) is collected (approx. 4-6 hours).
- Neutralization: Cool to room temperature. Wash the organic layer twice with 5%

  solution to remove residual acid catalyst, then once with brine.
- Purification: Dry organic layer over

  . Filter.
- Isolation: Perform vacuum distillation (rotary evaporator) to remove Toluene. Finally, apply high vacuum (1-2 mmHg) at 150°C to strip excess 2-butoxyethanol.

Part 3: Applications in Medical Materials[2][3][4][5][6]

3.1 Cryogenic & Medical Tubing (Low-Temperature Performance)

Glycol ether sebacates are superior to phthalates (DEHP) in maintaining flexibility at sub-zero temperatures. This is critical for blood bags and cryogenic tubing stored at -40°C or lower.

Experiment: Clash-Berg Torsional Stiffness (ASTM D1043)

- Protocol: Measure the temperature at which the polymer reaches a torsional modulus of 310 MPa (

).
- Comparative Data:

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Plasticizer (30 phr in NBR)	Low Temp Flex ( )	Volatility Loss (24h @ 100°C)	Oil Extraction Resistance
DOP (Standard)	-28°C	1.2%	Poor
Dibutyl Sebacate (DBS)	-38°C	4.5%	Moderate
Bis(2-butoxyethyl) Sebacate	-45°C	2.1%	Excellent

> *Analysis: The glycol ether sebacate offers the best balance: it beats DOP on cold flex and beats DBS on volatility (due to higher molecular weight and polarity).*

3.2 Transdermal Drug Delivery Matrices

In patch formulations, the plasticizer often doubles as a permeation enhancer.

- Mechanism: The glycol ether tail partitions into the stratum corneum lipids, disrupting packing and increasing drug flux.
- Application: Acrylate-based pressure-sensitive adhesives (PSAs) where standard lipophilic plasticizers cause phase separation.

Part 4: Regulatory & Toxicology (Critical Warning)

This is the most critical section for drug development professionals. While DBS is GRAS (Generally Recognized As Safe), glycol ether esters carry specific metabolic risks.

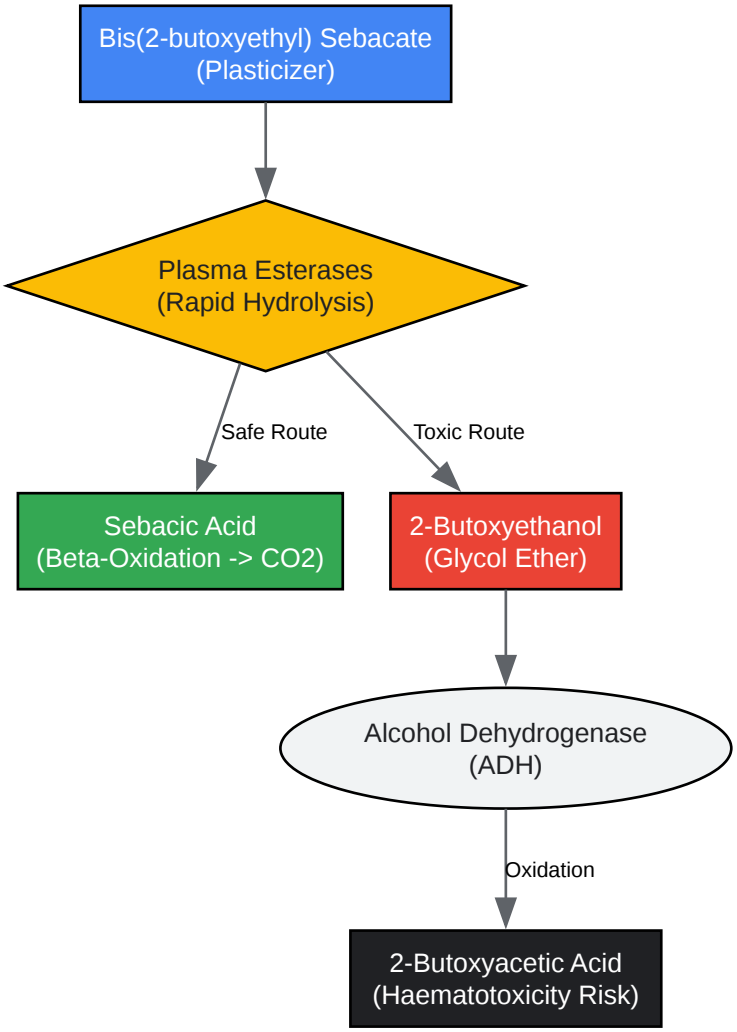
4.1 Metabolic Pathway & Toxicity

Glycol ether esters are rapidly hydrolyzed in vivo by plasma esterases. The toxicity profile is dictated by the released alcohol.

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- Substrate: **Bis(2-butoxyethyl) sebacate**[1][2]
- Hydrolysis: Releases Sebacic Acid (Safe) + 2-Butoxyethanol (EGBE).
- Metabolism: EGBE is oxidized by Alcohol Dehydrogenase (ADH) to 2-Butoxyacetic Acid (BAA).
- Risk: BAA is associated with hematotoxicity (hemolysis) in rodents, though humans are less sensitive.

4.2 Metabolic Activation Diagram (DOT)



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Figure 2: Metabolic activation pathway leading to potential toxicity.

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4.3 Regulatory Status

- Oral Use: Generally NOT recommended for oral dosage forms due to the glycol ether load.
- Medical Devices: Permitted in indirect contact (e.g., tubing, gloves) and specific mucosal contact applications where extraction is minimal.
- FDA IID: Check specifically for "**Bis(2-butoxyethyl) sebacate**" or CAS 141-19-5.[1] It is less common than DBS in the Inactive Ingredient Database.

References

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